

Propan-2-amine-d9 (Hydrochloride): Molecular Specifications & Analytical Applications[1]

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Compound of Interest

Compound Name: *Propan-2-amine-d9
(hydrochloride)*

Cat. No.: *B12394131*

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Executive Summary

Propan-2-amine-d9 hydrochloride (Isopropylamine-d9 HCl) is the fully deuterated hydrochloride salt of isopropylamine. It serves as a critical Internal Standard (IS) in quantitative LC-MS/MS bioanalysis and a mechanistic probe in enzymatic kinetic studies (specifically for Semicarbazide-Sensitive Amine Oxidase, SSAO/VAP-1).

While chemically defined as a "d9" species (

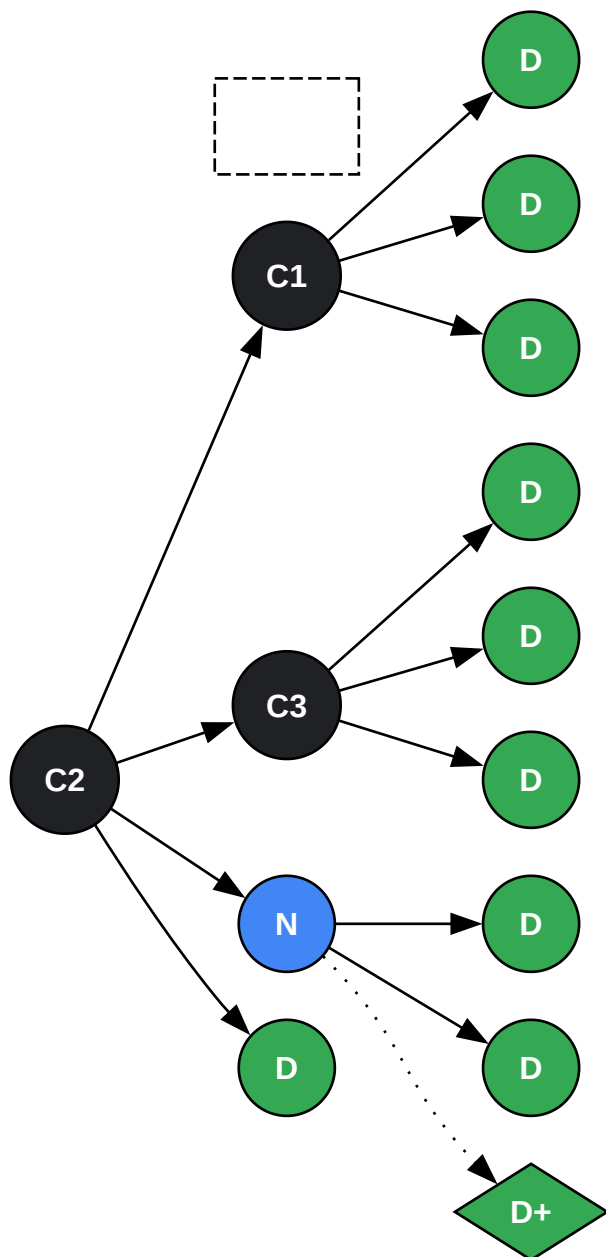
), its behavior in protic solvents (e.g., LC-MS mobile phases) results in rapid hydrogen-deuterium exchange (HDX) at the amine moiety, effectively rendering it a d7 species during detection. Understanding this physicochemical nuance is vital for accurate mass transition selection.

Molecular Architecture & Specifications

Chemical Structure

The molecule consists of a three-carbon backbone where all seven non-exchangeable protons are replaced by deuterium (

). The amine nitrogen is also deuterated in the solid state, but these atoms are labile.



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Figure 1: Structural representation of Propan-2-amine-d₉ hydrochloride.[1] Note the salt association with chloride (Cl⁻).

Physicochemical Data Table

Property	Specification	Notes
IUPAC Name	Propan-2-amine-d9 hydrochloride	Also: Isopropylamine-d9 HCl
CAS Number	1219798-50-1	Specific to the d9 HCl salt
Chemical Formula		Solid state formula
Molecular Weight	104.63 g/mol	Includes HCl and 9 Deuteriums
Free Base MW	68.16 g/mol	
Exact Mass (Cation)	69.13 Da () / 67.12 Da ()	See Section 2.3 regarding exchange
Appearance	White to off-white solid	Hygroscopic
Solubility	Water, Methanol, DMSO	Highly soluble in polar solvents

The "d9" vs. "d7" Mass Shift Paradox

In the solid state, the molecule is fully deuterated (

). However, upon dissolution in protic solvents (e.g., Water/Formic Acid mobile phases), the deuterium atoms on the nitrogen (

) rapidly exchange with solvent protons (

).

- Solid State:

(Mass contribution from D = 9)

- In Solution (LC-MS):

(Mass contribution from D = 7)

Critical Protocol Note: When setting up Multiple Reaction Monitoring (MRM) transitions, researchers must target the d7 mass shift (+7 Da) relative to the unlabeled standard, not +9 Da, unless using strictly aprotic anhydrous solvents.

Applications in Drug Development[1][2][3]

Internal Standard for LC-MS/MS

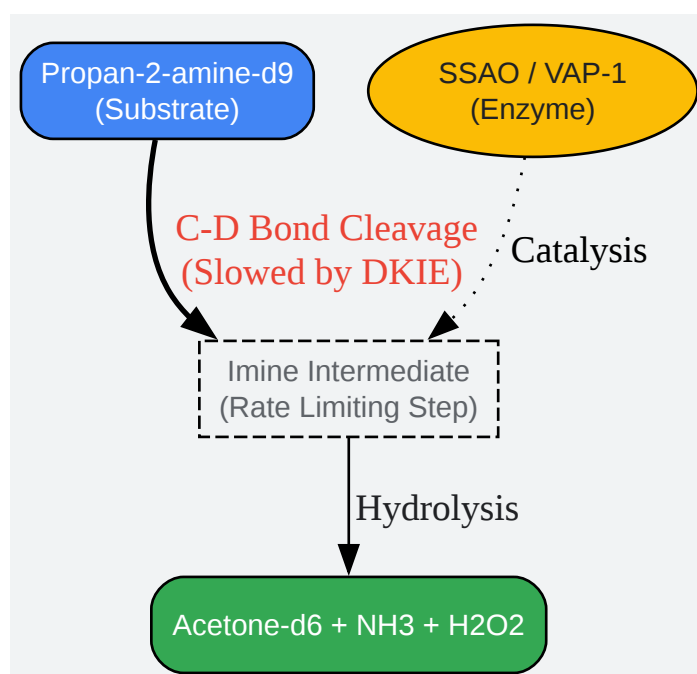
Propan-2-amine-d9 is the gold standard IS for quantifying isopropylamine impurities or metabolites (e.g., from propranolol or bisoprolol). Its co-elution with the analyte compensates for matrix effects (ion suppression/enhancement).[2]

Mechanistic Probe: SSAO/VAP-1 Kinetics

Semicarbazide-Sensitive Amine Oxidase (SSAO), also known as VAP-1, oxidatively deaminates primary amines to aldehydes. The rate-determining step often involves the abstraction of the

-proton (at C2).

- Deuterium Kinetic Isotope Effect (DKIE): Replacing the C2-H with C2-D (present in this d9 molecule) significantly slows the reaction rate (). This property is used to map the catalytic mechanism of SSAO inhibitors.



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Figure 2: Oxidative deamination pathway by SSAO. The C-D bond cleavage at the alpha-carbon is the primary site for Kinetic Isotope Effects.

Experimental Protocols

Stock Solution Preparation

Due to the hygroscopic nature of amine hydrochlorides, rapid weighing and immediate dissolution are required.

- Equilibration: Allow the vial to reach room temperature before opening to prevent condensation.
- Weighing: Weigh approximately 1.53 mg of Propan-2-amine-d9 HCl to achieve the molar equivalent of 1.0 mg of the free base (Correction Factor).
 - Calculation:
.
- Solvent: Dissolve in 0.1% Formic Acid in Water (or Methanol) to generate a stable stock (e.g., 1 mg/mL free base equivalent).
- Storage: Store aliquots at -20°C. Stability is >6 months if sealed properly.

LC-MS/MS Method Setup (Example)

This protocol assumes a standard Reverse Phase (C18 or PFP) separation.

- Column: PFP (Pentafluorophenyl) columns are recommended for small polar amines to enhance retention.
- Mobile Phase A: Water + 0.1% Formic Acid + 2mM Ammonium Formate.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[3]

MRM Transition Table:

Compound	Precursor Ion ()	Product Ion (Quant)	Product Ion (Qual)	Collision Energy (eV)
Isopropylamine (Unlabeled)	60.1	43.1 ()	18.0 ()	15 - 20
Isopropylamine-d9 (IS)	67.1*	46.1 ()	18.0 ()	15 - 20

Note: The Precursor Ion is 67.1 m/z, corresponding to the d7 species (

) formed via exchange in the mobile phase. Do not search for 69.1 m/z unless using aprotic solvents.

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